Technical Support Center: 2,4-Quinolinediol Monosodium Salt

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Compound of Interest

Compound Name:	*2,4-Quinolinediol monosodium salt*
Cat. No.:	*B13709562*

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Executive Summary & Compound Profile

The Core Challenge: While the monosodium salt of 2,4-quinolinediol is significantly more water-soluble than its free base counterpart (2,4-Quinolinediol, CAS 86-95-3), it is not a "dissolve and forget" compound.[1] It is a salt of a weak acid (4-hydroxy-2-quinolone tautomer) with a pKa of approximately 4.5–5.8 [1, 2].[1]

The Trap: Users often assume "salt = water soluble." However, placing this salt into a buffered environment (like PBS or cell culture media) can force the equilibrium back toward the insoluble free base if the local pH drops or if the ionic strength (common ion effect) is too high. Furthermore, quinoline derivatives are electron-rich and prone to oxidative degradation, leading to "browning" of solutions.[1]

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Property	Specification	Critical Note
Compound	2,4-Quinolinediol Monosodium Salt	Distinct from the free base (CAS 86-95-3).[1][2]
CAS	4510-76-3	Verify your vial label.[1] Using the free base requires different protocols.
Solubility (H_2O)	> 50 mg/mL (pH dependent)	High pH (>8) maintains solubility. Neutral/Acidic pH risks precipitation.
pKa	~4.5 - 5.8 (Acidic enol)	At pH 7.4, it is mostly ionized, but high concentrations (>10mM) can still crash out.[1]
Stability	Light & Air Sensitive	Solutions turn yellow/brown upon oxidation.

Troubleshooting Module: Dissolution Failures

Issue: "My stock solution precipitated immediately upon addition to PBS/Media."

Diagnosis: This is likely a pH-Solubility Clash.[1] The monosodium salt creates a basic solution in pure water. When you dilute it into a strong buffer (like PBS pH 7.4), the pH is forced down. If the concentration of the unionized species exceeds its intrinsic solubility (~26 mg/L for the free base), precipitation occurs [2].

The Fix: The "pH-Step" Protocol Do not dissolve directly in media.[1] Use an intermediate high-pH stock or a cosolvent bridge.[1]

Step-by-Step Protocol:

- Weighing: Weigh the target amount of monosodium salt.
- Primary Solubilization: Dissolve in 0.1 N NaOH or 100% DMSO to create a 100X or 1000X concentrated stock.

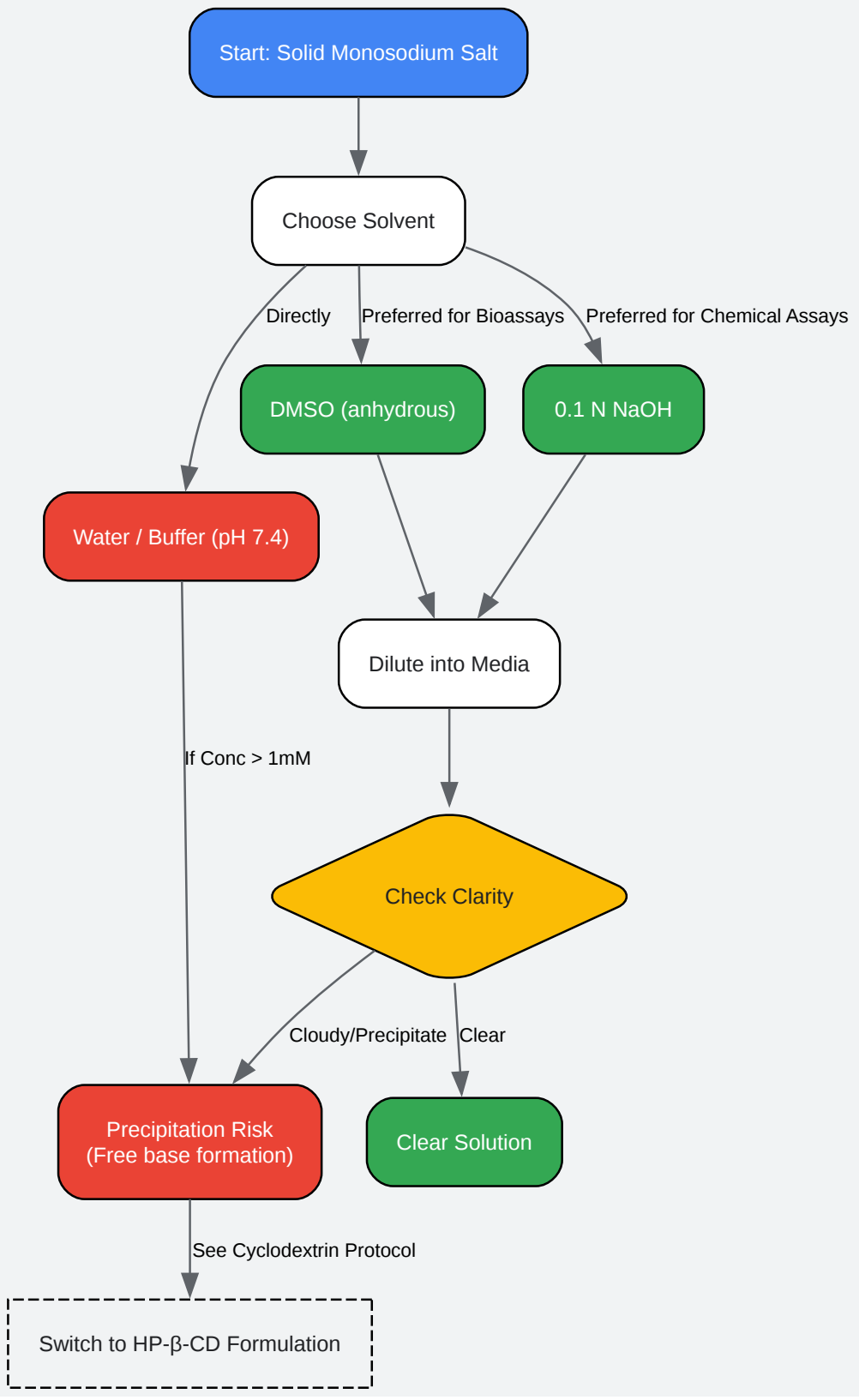
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- Why? NaOH ensures the compound remains fully deprotonated (ionized). DMSO solubilizes both the salt and any free base present.

- Dilution: Add the stock dropwise to the media while vortexing.
  - Target: Final concentration of DMSO should be < 0.5% (v/v) to avoid cytotoxicity.

Decision Logic: Troubleshooting Flowchart

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Figure 1: Decision logic for solubilizing **2,4-Quinolinediol Monosodium Salt**. Direct addition to neutral buffers is the most common failure point.

Advanced Formulation: Cyclodextrin Complexation

Issue: "I cannot use DMSO/NaOH due to cellular toxicity, but water doesn't work."

Diagnosis: When organic solvents are toxic to your specific cell line (e.g., primary neurons), you must use an excipient that "hides" the hydrophobic regions of the quinoline ring while presenting a hydrophilic exterior to the water.

The Solution: Hydroxypropyl-β-Cyclodextrin (HP-β-CD) Cyclodextrins form inclusion complexes with quinoline derivatives, significantly enhancing solubility without altering pH or adding toxic solvents [3, 4].[1]

Protocol: The "Kneading" Method for Stock Preparation

- Prepare Vehicle: Make a 20% (w/v) solution of HP-β-CD in water (e.g., 2g HP-β-CD in 10mL ddH_2O).[1] Filter sterilize (0.22 µm).
- Add Compound: Add **2,4-Quinolinediol monosodium salt** to this vehicle.
  - Note: You can achieve concentrations of 5–10 mM easily with this method.
- Agitation: Vortex for 5 minutes or sonicate in a water bath at 37°C for 10 minutes.
- Equilibration: Shake at room temperature for 1 hour.
- Verification: The solution should be perfectly clear. If not, centrifuge at 10,000 x g for 5 mins to remove excess solid. Use the supernatant.

Mechanism of Action: The quinoline ring (hydrophobic) enters the lipophilic cavity of the cyclodextrin torus. The hydroxyl groups of the cyclodextrin (hydrophilic) face the aqueous solvent, preventing the quinoline from aggregating [4].

Stability & Storage FAQs

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Q: Why did my clear solution turn yellow/brown overnight?

A: This is Oxidative Degradation.[3] Quinoline diols are electron-rich and susceptible to oxidation, forming quinone-like impurities or dimers.[1] This is accelerated by light and alkaline pH [5].

- Prevention:
  - Always store stocks in amber vials.
  - Purge the headspace of the vial with Nitrogen or Argon gas before closing.
  - Store at -20°C.
  - Critical: Discard solutions that have turned dark brown; the concentration is no longer accurate.

Q: Can I autoclave the solution?

A:No. Thermal degradation can occur.[3] Always use sterile filtration (0.22 µm PES or PVDF membranes) for sterilization.

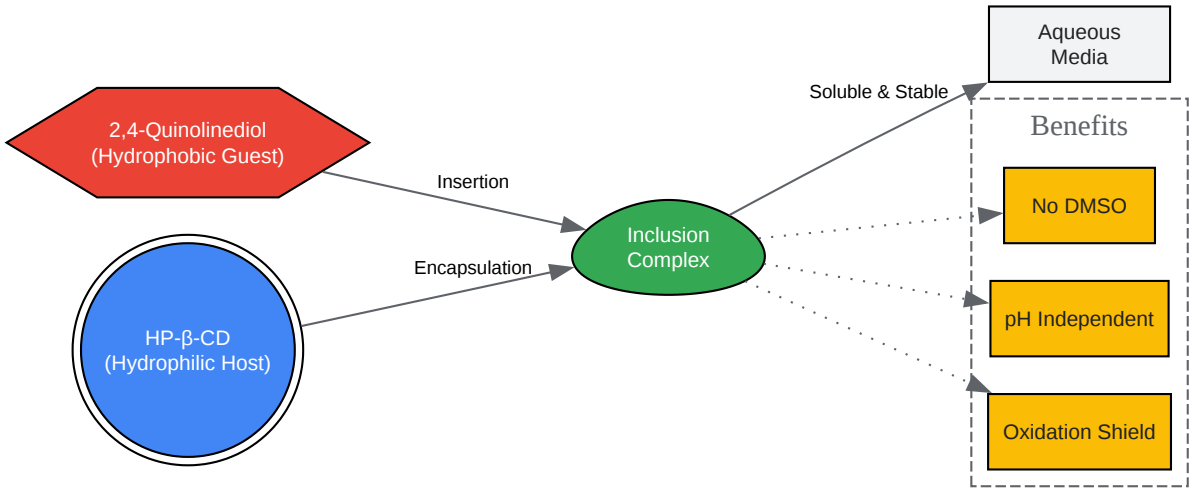
Q: Is the salt hygroscopic?

A:Yes. The monosodium salt will absorb moisture from the air. If your weighing is inconsistent, it is likely because the powder has absorbed water weight.

- Fix: Store the solid in a desiccator. Allow the vial to reach room temperature before opening to prevent condensation.

Visualizing the Complexation Workflow

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Figure 2: Mechanism of Cyclodextrin-mediated solubility enhancement. The host-guest interaction protects the quinoline core from precipitation and oxidation.[1]

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